

In-Depth Technical Guide: Monoisobutyl Phthalate-d4

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Compound of Interest

Compound Name: Monoisobutyl Phthalate-d4

Cat. No.: B585960

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the core physicochemical properties of **Monoisobutyl Phthalate-d4**, a deuterated analog of Monoisobutyl Phthalate. The inclusion of deuterium isotopes makes it a valuable internal standard for mass spectrometry-based quantitative analysis in various research and development applications, particularly in pharmacokinetic and metabolic studies.

Physicochemical Data Summary

The key quantitative data for **Monoisobutyl Phthalate-d4** and its unlabeled counterpart are summarized in the table below for direct comparison.

Property	Monoisobutyl Phthalate-d4	Monoisobutyl Phthalate
Molecular Weight	226.26 g/mol [1] [2] [3] [4]	222.24 g/mol [5]
Molecular Formula	C ₁₂ H ₁₀ D ₄ O ₄	C ₁₂ H ₁₄ O ₄
CAS Number	1219802-26-2	30833-53-5

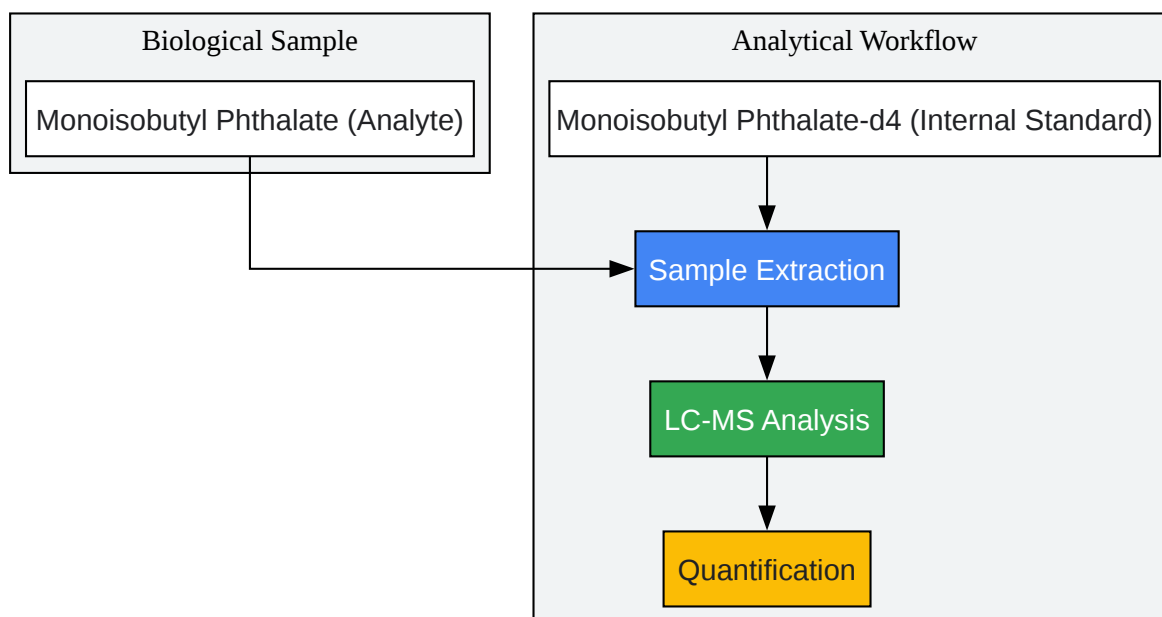
Experimental Considerations

While specific experimental protocols are proprietary to the manufacturer, the general application of **Monoisobutyl Phthalate-d4** as an internal standard involves its addition to a

sample matrix (e.g., plasma, urine, tissue homogenate) at a known concentration prior to sample extraction and analysis by liquid chromatography-mass spectrometry (LC-MS). The distinct mass-to-charge ratio (m/z) of the deuterated standard allows for its differentiation from the endogenous or unlabeled analyte, enabling accurate quantification by correcting for variations in sample preparation and instrument response.

Logical Relationship: Analyte and Internal Standard

The relationship between the analyte (Monoisobutyl Phthalate) and the internal standard (**Monoisobutyl Phthalate-d4**) in a quantitative bioanalytical workflow is depicted below.



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Caption: Workflow for quantitative analysis using a deuterated internal standard.

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